

# solubility of hexaaquaaluminum(III) bromate in water

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## Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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An In-Depth Technical Guide on the Solubility of **Hexaaquaaluminum(III) Bromate** in Water

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Hexaaquaaluminum(III) bromate**, with the chemical formula  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}\text{BrO}_3^-$ , is an inorganic compound consisting of a central aluminum ion coordinated by six water molecules, with bromate ions as counter-anions.[1] Understanding the aqueous solubility of such compounds is fundamental for a wide range of applications, including materials science, chemical synthesis, and potentially in pharmaceutical contexts where aluminum-containing compounds are investigated.

This technical guide provides a comprehensive overview of the known properties of **hexaaquaaluminum(III) bromate** and outlines detailed experimental protocols for determining its solubility in water. It is important to note that despite a thorough literature search, specific quantitative solubility data for **hexaaquaaluminum(III) bromate** is not readily available in published chemical databases or scientific papers.[2][3][4] Therefore, this document focuses on providing the necessary theoretical background and practical methodologies for researchers to ascertain this data independently.

## Physicochemical Properties

A summary of the known physicochemical properties of **hexaaquaaluminum(III) bromate** is presented in Table 1. This data has been compiled from various chemical databases.

Table 1: Physicochemical Properties of **Hexaaquaaluminum(III) Bromate**

| Property            | Value  | Reference                                    |
|---------------------|--|--|
| IUPAC Name          | aluminum tribromate                                      | [1]  |
| Synonyms            | Hexaaquaaluminum(III) bromate, Bromic acid aluminum salt | [2]  |
| Molecular Formula   | $\text{Al}(\text{BrO}_3)_3$                              | [1]  |
| Complex Formula     | --INVALID-LINK-- <sub>3</sub>                            | Inferred from common aluminum aqua complexes |
| Molecular Weight    | 410.69 g/mol   | [1]  |
| Appearance          | Solid (predicted)  | [2]  |
| Solubility in Water | Data not available                                       | [2][3]                                       |

## Predicted Aqueous Solubility

While quantitative data is unavailable, a qualitative prediction of solubility can be made based on general solubility rules and the properties of analogous compounds:

- Aluminum Salts: Most common aluminum salts, such as aluminum chloride, aluminum nitrate, and aluminum sulfate, are highly soluble in water.[5]
- Bromate Salts: Many bromate salts of alkali and alkaline earth metals are soluble in water. For example, the solubility of potassium bromate ( $\text{KBrO}_3$ ) is 75 g/L at 25°C.[6]

Given these trends, it is reasonable to predict that **hexaaquaaluminum(III) bromate** is likely to be soluble in water. However, the extent of its solubility and the influence of temperature must be determined experimentally. The solubility of aluminum salts can be complex and is significantly influenced by pH and temperature, with minimum solubility typically observed around neutral pH.[5][7]

## Synthesis of Hexaaquaaluminum(III) Salts

To determine the solubility of **hexaaquaaluminum(III) bromate**, a pure sample of the compound must first be synthesized. A general method for the preparation of hexaaquaaluminum(III) salts involves the reaction of an aluminum salt with the corresponding acid or a soluble salt of the desired anion. A plausible synthesis route for **hexaaquaaluminum(III) bromate** is the reaction of a soluble aluminum salt, such as aluminum sulfate, with a soluble bromate salt, like barium bromate. This would precipitate barium sulfate, leaving the desired **hexaaquaaluminum(III) bromate** in the aqueous solution.

### Experimental Protocol for Synthesis:

- **Reaction Setup:** Prepare an aqueous solution of a known concentration of aluminum sulfate,  $\text{Al}_2(\text{SO}_4)_3$ . In a separate beaker, prepare a stoichiometric equivalent aqueous solution of barium bromate,  $\text{Ba}(\text{BrO}_3)_2$ .
- **Precipitation:** Slowly add the barium bromate solution to the aluminum sulfate solution with constant stirring. A white precipitate of barium sulfate ( $\text{BaSO}_4$ ) will form.
- **Reaction Completion:** Continue stirring the mixture for 1-2 hours at room temperature to ensure the reaction goes to completion.
- **Filtration:** Separate the barium sulfate precipitate from the solution by vacuum filtration using a Buchner funnel and appropriate filter paper. The filtrate contains the dissolved **hexaaquaaluminum(III) bromate**.
- **Crystallization:** Concentrate the filtrate by gentle heating to induce crystallization of the **hexaaquaaluminum(III) bromate**.
- **Isolation and Drying:** Collect the resulting crystals by filtration and wash them with a small amount of cold deionized water. Dry the crystals in a desiccator over a suitable drying agent.
- **Characterization:** Confirm the identity and purity of the synthesized product using analytical techniques such as X-ray diffraction (XRD) or infrared (IR) spectroscopy.

## Experimental Determination of Aqueous Solubility

The solubility of a salt in water as a function of temperature can be determined by preparing a saturated solution at a high temperature and then observing the temperature at which crystallization begins upon cooling.[8]

#### Experimental Protocol:

- **Sample Preparation:** Accurately weigh a specific amount (e.g., 5-10 grams) of the synthesized **hexaaquaaluminum(III) bromate** and place it into a large test tube.
- **Initial Dissolution:** Add a measured volume (e.g., 10 mL) of deionized water to the test tube.
- **Heating and Dissolving:** Gently heat the test tube in a water bath while continuously stirring the contents with a wire stirrer until all the salt has dissolved completely.[9]
- **Cooling and Observation:** Remove the test tube from the water bath and allow it to cool slowly while continuing to stir. Carefully monitor the solution and record the temperature at which the first crystals appear. This temperature is the saturation temperature for that specific concentration.[8]
- **Dilution and Repetition:** Add a known volume (e.g., 2-5 mL) of deionized water to the test tube, and repeat steps 3 and 4. The new, more dilute solution will have a lower saturation temperature.
- **Data Collection:** Repeat the process of dilution and cooling to obtain a series of saturation temperatures for different concentrations.
- **Calculation of Solubility:** For each data point, calculate the solubility in grams of salt per 100 g of water using the recorded mass of salt and the total volume of water added.

The following diagram illustrates the experimental workflow for determining the solubility of an inorganic salt.

Experimental workflow for solubility determination.

## Data Presentation

The quantitative data obtained from the experimental protocol should be summarized in a clear and structured table to facilitate analysis and comparison.

Table 2: Experimentally Determined Solubility of **Hexaaquaaluminum(III) Bromate** in Water

| Mass of Salt (g) | Total Volume of Water (mL) | Concentration (g salt / 100 g H <sub>2</sub> O) | Saturation Temperature (°C) |
|------------------|----------------------------|---|-----------------------------|
| e.g., 10.00      | e.g., 10.0                 | e.g., 100.0                                     | Record T <sub>1</sub>       |
| e.g., 10.00      | e.g., 15.0                 | e.g., 66.7                                      | Record T <sub>2</sub>       |
| e.g., 10.00      | e.g., 20.0                 | e.g., 50.0                                      | Record T <sub>3</sub>       |
| ...              | ...                        | ...   | ...                         |

This data can then be used to construct a solubility curve by plotting the solubility (g salt / 100 g H<sub>2</sub>O) on the y-axis against the temperature (°C) on the x-axis.

## Factors Influencing Solubility

The solubility of aluminum salts in water is not solely dependent on temperature but is also significantly affected by the pH of the solution. The following diagram illustrates the logical relationship between these factors and the resulting aluminum species in solution.

Logical relationship of factors affecting solubility.

As shown, at low pH, the hexaaquaaluminum(III) cation,  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ , is the dominant species. As the pH increases towards neutral, hydrolysis occurs, leading to the formation of insoluble aluminum hydroxide,  $\text{Al}(\text{OH})_3$ , which dramatically decreases the solubility.<sup>[5]</sup> At higher pH, the soluble tetrahydroxoaluminate(III) anion,  $[\text{Al}(\text{OH})_4]^-$ , is formed.<sup>[5]</sup> Any experimental determination of solubility should therefore be conducted at a controlled pH.

## Conclusion

This technical guide has addressed the topic of the solubility of **hexaaquaaluminum(III) bromate** in water. While specific quantitative data is not currently available in the public domain, this document provides a robust framework for researchers and scientists to determine this crucial physicochemical property. By following the outlined protocols for synthesis and solubility determination, it is possible to generate reliable data that will be of significant value to the scientific community. The provided diagrams and tables offer a clear structure for planning

experiments and presenting the resulting data. It is recommended that any future work on this compound includes a thorough investigation of its solubility profile across a range of temperatures and pH values.

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